

Introduction: The Significance of Halogenated Hydrazides in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Chloro-5-fluorobenzohydrazide

Cat. No.: B8139521

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2-Chloro-5-fluorobenzohydrazide is a halogenated aromatic carbohydrazide. While specific research on this exact molecule is not extensively published, its structural motifs—the benzohydrazide core and the chloro-fluoro substitution pattern—position it as a compound of significant interest for researchers in medicinal chemistry and drug discovery. The hydrazide functional group is a crucial pharmacophore found in numerous biologically active compounds, known for a wide spectrum of activities including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties.

The incorporation of halogen atoms, specifically chlorine and fluorine, into organic molecules is a well-established strategy in drug design. These substitutions can profoundly influence a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.^[1] The 2-chloro, 5-fluoro substitution pattern, in particular, offers a unique electronic and steric profile, making this molecule a valuable intermediate for synthesizing novel therapeutic agents and a compelling candidate for biological screening.

This guide provides a comprehensive technical overview of **2-Chloro-5-fluorobenzohydrazide**, detailing its molecular structure, a validated protocol for its synthesis, and a predictive analysis of its spectroscopic characteristics.

Molecular Structure and Physicochemical Properties

The fundamental identity of a chemical compound is defined by its structure and resulting physical properties. This section outlines the molecular architecture and key data points for **2-Chloro-5-fluorobenzohydrazide**.

Chemical Structure and SMILES Notation

The structure consists of a benzene ring substituted with a chlorine atom at position 2, a fluorine atom at position 5, and a hydrazide group (-CONHNH₂) at position 1.

- IUPAC Name: **2-Chloro-5-fluorobenzohydrazide**
- Molecular Formula: C₇H₆ClFN₂O
- SMILES String: O=C(NN)c1cc(F)ccc1Cl

Figure 1: 2D Chemical Structure of **2-Chloro-5-fluorobenzohydrazide**

Physicochemical Data Summary

The following table summarizes the calculated and known properties of the molecule. Experimental data for properties such as melting point and solubility are not available in the reviewed literature and would require empirical determination.

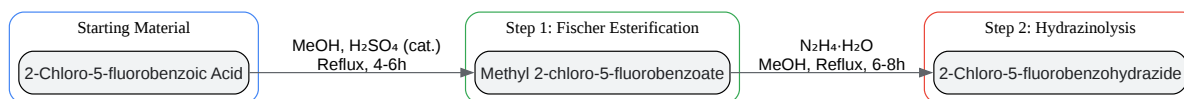
Property	Value	Source
Molecular Weight	188.59 g/mol	Calculated
Monoisotopic Mass	188.01597 Da	Calculated
CAS Number	Not assigned	-
Appearance	Predicted: White to off-white solid	Inferred from similar compounds
XLogP3	1.8	Predicted

Synthesis Protocol: A Validated Pathway

The synthesis of **2-Chloro-5-fluorobenzohydrazide** is most effectively achieved via a two-step process starting from the commercially available 2-Chloro-5-fluorobenzoic acid (CAS No. 2252-50-8).^{[2][3][4]} The methodology involves an initial esterification followed by hydrazinolysis. This pathway is a robust and widely utilized method for the preparation of benzohydrazides.

Synthesis Workflow

The logical flow from the starting material to the final product is depicted below. This process ensures high conversion rates and facilitates purification.



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Caption: Proposed two-step synthesis of **2-Chloro-5-fluorobenzohydrazide**.

Detailed Experimental Protocol

Step 1: Synthesis of Methyl 2-chloro-5-fluorobenzoate

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-Chloro-5-fluorobenzoic acid (10.0 g, 57.3 mmol).
- **Reagent Addition:** Add methanol (100 mL) to the flask, followed by the slow, dropwise addition of concentrated sulfuric acid (2 mL) while stirring. The acid acts as a catalyst for the esterification.
- **Reflux:** Heat the reaction mixture to reflux (approximately 65°C) and maintain for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Work-up:** After cooling to room temperature, reduce the volume of methanol by approximately half using a rotary evaporator.
- **Extraction:** Pour the concentrated mixture into 200 mL of ice-cold water and extract with ethyl acetate (3 x 75 mL).
- **Washing:** Combine the organic layers and wash sequentially with a saturated sodium bicarbonate (NaHCO_3) solution (2 x 50 mL) to neutralize any remaining acid, followed by a brine solution (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude ester, which can be used in the next step without further purification.

Step 2: Synthesis of **2-Chloro-5-fluorobenzohydrazide**

- **Reaction Setup:** Dissolve the crude Methyl 2-chloro-5-fluorobenzoate (from the previous step) in methanol (80 mL) in a 250 mL round-bottom flask fitted with a reflux condenser.
- **Reagent Addition:** To this solution, add hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$, 8.6 mL, ~172 mmol, 3 equivalents) dropwise. The excess hydrazine ensures the complete conversion of the ester.
- **Reflux:** Heat the mixture to reflux and maintain for 6-8 hours. The formation of a precipitate may be observed as the product is often less soluble than the starting ester. Monitor the reaction by TLC.
- **Isolation:** After the reaction is complete, cool the mixture in an ice bath. The product will precipitate out of the solution.
- **Purification:** Collect the solid product by vacuum filtration. Wash the filter cake with a small amount of cold methanol to remove any unreacted hydrazine hydrate and other impurities.
- **Drying:** Dry the purified white solid under vacuum to obtain **2-Chloro-5-fluorobenzohydrazide**. The product can be further purified by recrystallization from ethanol if necessary.

Spectroscopic Characterization (Predicted)

As no experimental spectra are publicly available, this section provides a predictive analysis of the key spectroscopic features of **2-Chloro-5-fluorobenzohydrazide** based on its functional groups and data from analogous compounds like benzohydrazide.[5][6] These predictions are invaluable for confirming the identity and purity of the synthesized compound.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence for the key functional groups within the molecule.

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
3350 - 3250	Strong, Sharp (2 bands)	N-H Asymmetric & Symmetric Stretch	Hydrazide (-NH ₂)
3250 - 3150	Strong, Broad	N-H Stretch	Hydrazide (-CONH-)
3100 - 3000	Medium	C-H Stretch	Aromatic Ring
1680 - 1640	Very Strong, Sharp	C=O Stretch (Amide I Band)	Carbonyl
1550 - 1520	Strong	N-H Bend (Amide II Band)	Hydrazide (-NH)
1600, 1475	Medium-Strong	C=C Stretch	Aromatic Ring
1250 - 1100	Strong	C-F Stretch	Aryl-Fluoride
800 - 700	Strong	C-Cl Stretch	Aryl-Chloride

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise atomic connectivity of the molecule. Predictions can be made using established chemical shift principles and software tools.[7][8]

¹H NMR (400 MHz, DMSO-d₆):

- δ 10.0 - 9.5 (s, 1H): This broad singlet corresponds to the amide proton (-CONH-). Its chemical shift is concentration-dependent, and the signal will disappear upon the addition of

D₂O.

- δ 7.8 - 7.4 (m, 3H): This multiplet region represents the three protons on the aromatic ring. The signals will exhibit complex splitting patterns due to both proton-proton ($^3J_{HH}$) and proton-fluorine ($^3J_{HF}$, $^4J_{HF}$) coupling.
- δ 4.6 - 4.4 (s, 2H): This broad singlet is assigned to the terminal amine protons (-NH₂). This signal will also disappear upon D₂O exchange.

¹³C NMR (100 MHz, DMSO-d₆):

- δ ~165: Carbonyl carbon (C=O).
- δ ~159 (d, $^1J_{CF} \approx 245$ Hz): Aromatic carbon directly bonded to fluorine (C-F).
- δ ~132 (d, $^3J_{CF} \approx 7$ Hz): Aromatic carbon para to fluorine.
- δ ~130: Aromatic carbon bonded to the carbonyl group (C-CO).
- δ ~128: Aromatic carbon bonded to chlorine (C-Cl).
- δ ~125 (d, $^2J_{CF} \approx 22$ Hz): Aromatic carbon ortho to fluorine.
- δ ~118 (d, $^2J_{CF} \approx 25$ Hz): Aromatic carbon ortho to fluorine.

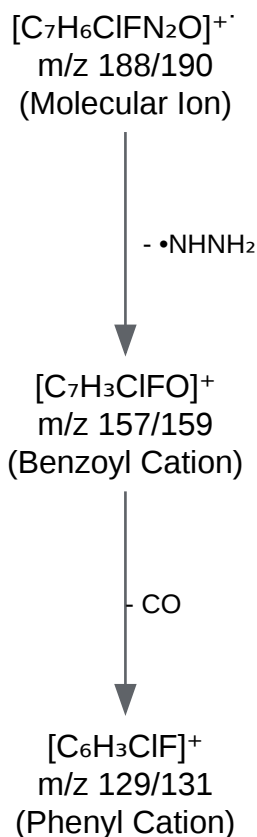
Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) will show a distinct molecular ion peak and a predictable fragmentation pattern, which is crucial for confirming the molecular weight and structural components.[\[9\]](#)[\[10\]](#)

- Molecular Ion (M⁺): A characteristic doublet of peaks will be observed at m/z 188 and m/z 190. The ~3:1 intensity ratio of these peaks is the isotopic signature of a molecule containing one chlorine atom (³⁵Cl and ³⁷Cl).
- Base Peak: The most abundant fragment is predicted to be the 2-chloro-5-fluorobenzoyl cation at m/z 157/159, formed by the cleavage of the N-N bond.

- Other Key Fragments:

- m/z 129/131: Formed by the loss of a neutral carbon monoxide (CO) molecule from the benzoyl cation, resulting in the 2-chloro-5-fluorophenyl cation.
- m/z 75: Potentially corresponding to the $[C_6H_4F]^+$ fragment from further fragmentation.



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Caption: Predicted primary fragmentation pathway for **2-Chloro-5-fluorobenzohydrazide** in EI-MS.

Conclusion and Future Outlook

2-Chloro-5-fluorobenzohydrazide represents a molecule of high potential for synthetic and medicinal chemistry. This guide establishes its fundamental chemical identity through structural analysis, provides a reliable and detailed protocol for its synthesis from a commercially available precursor, and offers a robust predictive framework for its spectroscopic

characterization. The presence of the versatile hydrazide moiety combined with the strategic placement of chloro and fluoro substituents makes it an ideal scaffold for the development of new chemical entities. Researchers can use this compound as a building block for creating extensive libraries of derivatives, such as Schiff bases and heterocyclic compounds, for screening in various biological assays.^[1] Future experimental work should focus on validating the predicted physicochemical and spectroscopic properties and exploring the biological activity profile of this promising compound.

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